

Application Note: Experimental Determination of Boiling Points for Trimethylcyclohexane Isomers

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Compound of Interest

Compound Name: 1,2,3-Trimethylcyclohexane

CAS No.: 1678-97-3

Cat. No.: B155785

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the experimental determination of the boiling points of various trimethylcyclohexane isomers. Accurate boiling point data is crucial for the identification, purification, and characterization of these compounds in research and development settings.

Data Presentation: Boiling Points of Trimethylcyclohexane Isomers

The following table summarizes the reported boiling points for a range of trimethylcyclohexane isomers. These values are essential for comparative analysis and for setting appropriate parameters during experimental work.

Isomer	CAS Number	Boiling Point (°C)	Boiling Point (K)
1,1,2-Trimethylcyclohexane	7094-26-0	145.2	418.35
1,1,3-Trimethylcyclohexane	3073-66-3	136.6	409.75
1,1,4-Trimethylcyclohexane	7094-27-1	135.0	408.15
cis,cis,cis-1,2,3-Trimethylcyclohexane	1678-81-5	145.6	418.75
cis,cis,trans-1,2,3-Trimethylcyclohexane	7667-55-2	148.2	421.35
cis,trans,cis-1,2,3-Trimethylcyclohexane	1678-81-5	145.8	418.95
1,2,4-Trimethylcyclohexane (isomer mixture)	2234-75-5	143.5 - 145.0	416.65 - 418.15
(1S,2R,4S)-1,2,4-Trimethylcyclohexane	7667-58-5	143.5	416.65
cis,cis,trans-1,3,5-Trimethylcyclohexane	1795-26-2	139.5	412.65
1,3,5-Trimethylcyclohexane (isomer mixture)	1839-63-0	140.0	413.15

Experimental Protocols

Two primary methods for boiling point determination are detailed below: the classical Thiele tube method, which is suitable for small sample volumes, and the modern digital boiling point apparatus, which offers higher precision and automation.

Protocol 1: Thiele Tube Method

The Thiele tube method is a simple and effective technique for determining the boiling point of a liquid with a small sample size. It relies on the principle that the boiling point is reached when the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Materials:

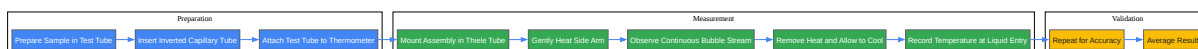
- Thiele tube
- Mineral oil
- Thermometer (-10 to 200 °C)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or other heat source
- Stand and clamp

Procedure:

- Sample Preparation: Fill the small test tube to about half-full with the trimethylcyclohexane isomer.
- Capillary Tube Insertion: Place the capillary tube, with the sealed end pointing upwards, into the test tube containing the sample.
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Thiele Tube Setup: Clamp the Thiele tube to a stand and insert the thermometer and sample assembly into the main arm of the tube. The sample should be positioned near the center of the oil bath.

- **Heating:** Gently heat the side arm of the Thiele tube with a Bunsen burner. The convection currents in the oil will ensure uniform heating.
- **Observation of Bubbles:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.
- **Cooling and Boiling Point Determination:** Remove the heat source and allow the apparatus to cool. The boiling point is the temperature at which the stream of bubbles stops, and the liquid just begins to be drawn into the capillary tube.^[1]
- **Record Data:** Record the temperature at this point. It is advisable to repeat the measurement to ensure accuracy.

Logical Workflow for Thiele Tube Boiling Point Determination



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Caption: Workflow for the Thiele tube method.

Protocol 2: Digital Boiling Point Apparatus

Digital boiling point apparatuses offer a more automated and precise method for determining boiling points. These instruments often feature controlled heating rates, digital temperature displays, and sometimes video recording of the measurement.

Materials:

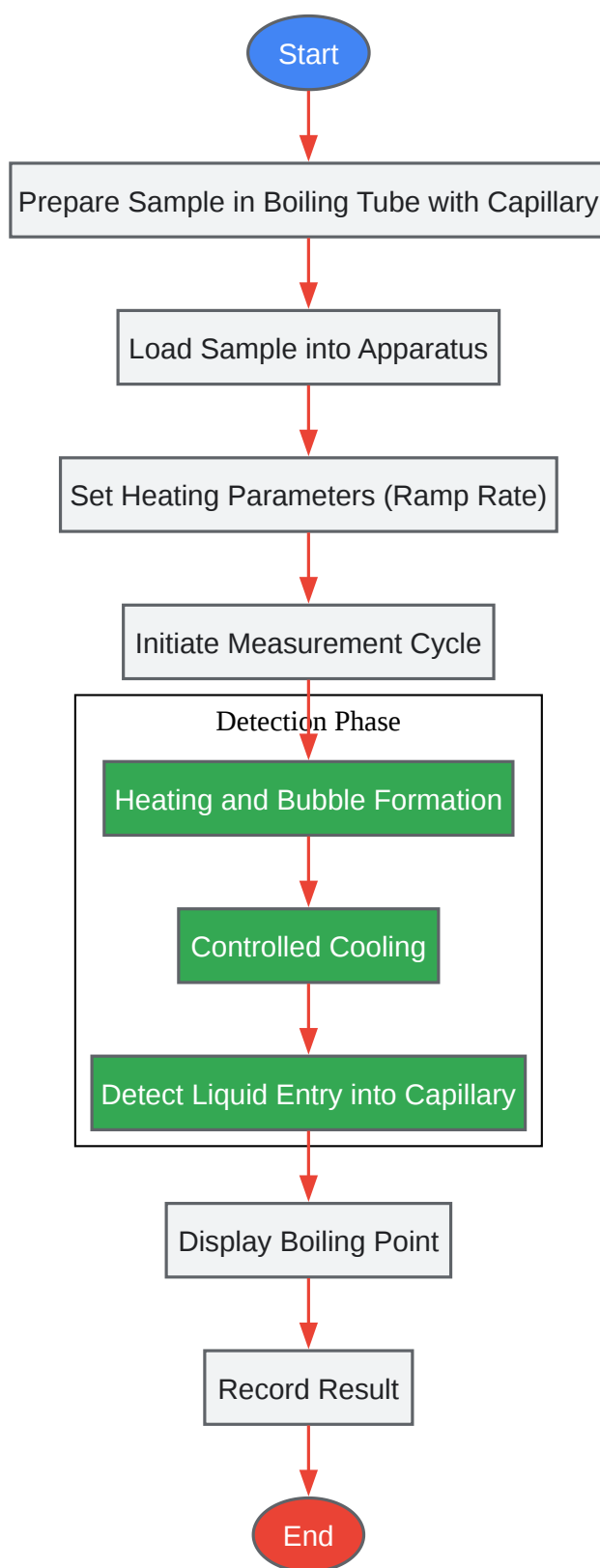
- Digital boiling point apparatus
- Boiling point tubes

- Capillary tubes (sealed at one end)
- Pipette for sample transfer
- Trimethylcyclohexane isomer sample

Procedure:

- **Instrument Setup:** Turn on the digital boiling point apparatus and allow it to stabilize according to the manufacturer's instructions.
- **Sample Preparation:** Using a pipette, fill a boiling point tube with the trimethylcyclohexane isomer to the recommended level (typically a few millimeters).
- **Capillary Insertion:** Insert a sealed-end capillary tube into the boiling point tube with the open end down.
- **Loading the Sample:** Place the prepared boiling point tube into the heating block of the apparatus.
- **Setting Parameters:** Set the desired heating rate. A slower ramp rate (e.g., 1-2 °C per minute) near the expected boiling point will yield more accurate results. If the approximate boiling point is unknown, a faster initial heating rate can be used, followed by a slower rate in a second, more precise measurement.
- **Initiating the Measurement:** Start the heating program.
- **Automated or Manual Detection:** The apparatus will heat the sample, and a stream of bubbles will emerge from the capillary. The boiling point is the temperature at which, upon cooling, the liquid is drawn back into the capillary. Some instruments detect this automatically, while others require the user to visually observe and record the temperature.
- **Data Recording:** The boiling point will be displayed on the screen. Record the value.
- **Repeatability:** For best results, perform at least two measurements for each isomer.

Experimental Workflow for Digital Boiling Point Apparatus



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Caption: Workflow for a digital boiling point apparatus.

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References

- 1. 1,1,4-TRIMETHYLCYCLOHEXANE CAS#: 7094-27-1 [m.chemicalbook.com]
- To cite this document: BenchChem. [Application Note: Experimental Determination of Boiling Points for Trimethylcyclohexane Isomers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b155785/docs#application-note-experimental-determination-of-boiling-points-for-trimethylcyclohexane-isomers>]

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